

Proper Disposal Procedures for the Research Chemical DOG-IM4

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Compound of Interest

Compound Name: Dog-IM4

Cat. No.: B11928210

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Disclaimer: This document provides guidance on the proper disposal of the chemical **DOG-IM4** based on publicly available information and general laboratory safety protocols. It is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer. Researchers, scientists, and drug development professionals must consult the complete SDS for **DOG-IM4** and their institution's specific hazardous waste management policies before handling or disposing of this material. **DOG-IM4** is a chemical intended for research purposes only and is not for human or veterinary use.^{[1][2]}

Immediate Safety and Handling Information

DOG-IM4 is an ionizable cationic lipid used in the formulation of lipid nanoparticles (LNPs) for mRNA delivery.^{[1][3][4]} The product is typically supplied as a solution in ethanol, which is a highly flammable liquid. All personnel handling **DOG-IM4** must be familiar with the potential hazards and adhere to strict safety protocols.

Key Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle the material in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. The ethanol solvent is highly flammable.
- Avoid Contact: Do not ingest, inhale, or allow the substance to come into contact with eyes, skin, or clothing.
- Hygiene: Wash hands thoroughly after handling.

DOG-IM4 Properties for Safe Handling

The following table summarizes key quantitative data and properties of **DOG-IM4** relevant to its handling and safety.

Property	Value / Description	Reference
Chemical Name	N-[(25Z)-14-[(9Z)-9-octadecen-1-yloxy]-3,6,9,12,16-pentaoxatetatriacont-25-en-1-yl]-1H-imidazole-5-carboxamide	
CAS Number	2758097-38-8	
Molecular Formula	C ₅₁ H ₉₅ N ₃ O ₇	
Formula Weight	862.3 g/mol	
Physical Form	Typically supplied as a solution in ethanol (e.g., 10 mg/ml).	
pKa	Apparent pKa = 5.6	
Storage Temperature	-20°C	
Stability	≥ 2 years at -20°C	

Step-by-Step Disposal Procedure

As the toxicology and environmental fate of **DOG-IM4** are not widely known, it should be treated as hazardous chemical waste. The following is a general procedural guide for its

disposal.

Step 1: Waste Identification and Segregation

- Identify all waste streams containing **DOG-IM4**. This includes the original vial, unused solutions, contaminated labware (e.g., pipette tips, tubes), and any personal protective equipment (PPE) that is grossly contaminated.
- Segregate **DOG-IM4** waste from other laboratory waste. It should be collected in a designated, properly labeled hazardous waste container.
- Due to its ethanol solvent, it should be treated as both a chemical and flammable waste.

Step 2: Waste Collection and Storage

- Collect liquid waste containing **DOG-IM4** in a sealable, chemical-resistant container (e.g., a high-density polyethylene or glass bottle). Ensure the container is compatible with ethanol.
- Collect solid waste (e.g., contaminated gloves, vials, pipette tips) in a separate, clearly labeled, sealed container or bag.
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**DOG-IM4** in ethanol," and any other components in the solution.
- Store the waste container in a designated satellite accumulation area that is secure and away from ignition sources.

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
- Provide the EHS department with the Safety Data Sheet (SDS) for **DOG-IM4** and an accurate description of the waste.
- Do not dispose of **DOG-IM4** down the drain or in the regular trash. This is crucial as the environmental impact is unknown and drain disposal of flammable solvents is typically prohibited.

Step 4: Decontamination of Reusable Labware

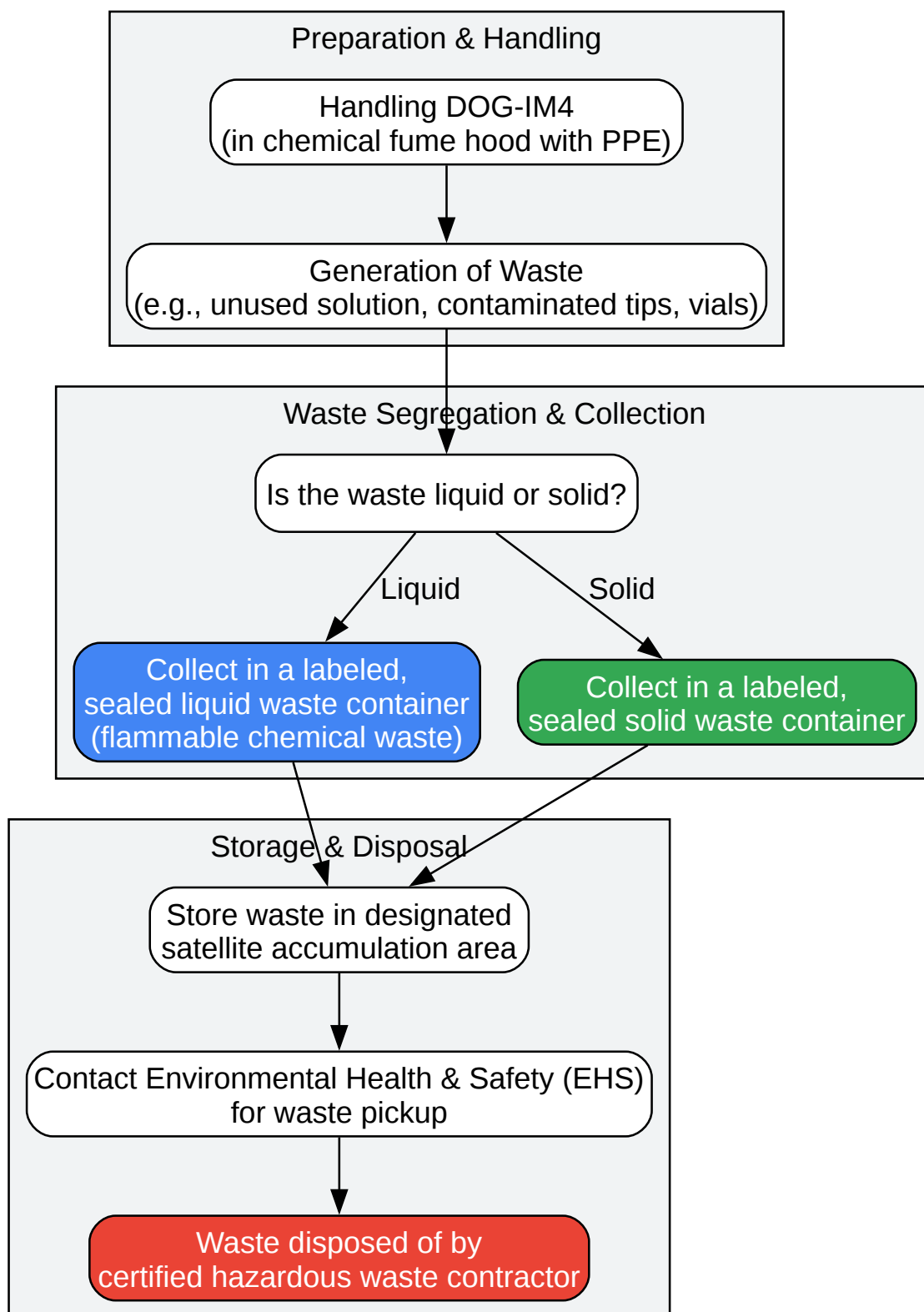
- For reusable labware, decontamination procedures should be developed. Studies on cleaning lipid nanoparticles from surfaces have shown that formulated alkaline cleaning agents can be effective. Consult with your institution's safety office for approved decontamination protocols.

Experimental Protocols

No specific experimental protocols for the degradation or neutralization of **DOG-IM4** for disposal purposes are available in the public domain. The standard and required procedure is to dispose of it as hazardous chemical waste through a licensed service.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **DOG-IM4**.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. An imidazole modified lipid confers enhanced mRNA-LNP stability and strong immunization properties in mice and non-human primates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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